Spectroscopic Data for 2-Amino-N-methylnicotinamide: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Amino-N-methylnicotinamide*
CAS No.:	*870997-87-8*
Cat. No.:	*B1288513*

Get Quote

Introduction

2-Amino-N-methylnicotinamide is a derivative of nicotinamide (a form of vitamin B3) that holds significant interest for researchers in medicinal chemistry and drug development. Its structural modifications—the addition of an amino group at the 2-position of the pyridine ring and a methyl group on the amide nitrogen—can profoundly influence its biological activity, pharmacokinetic properties, and potential therapeutic applications. A thorough understanding of its molecular structure is paramount for elucidating its mechanism of action and for the rational design of new therapeutic agents.

This technical guide provides a comprehensive overview of the key spectroscopic data for **2-Amino-N-methylnicotinamide**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. As a self-validating system of analysis, the congruence of these distinct spectroscopic techniques provides a high degree of confidence in the structural assignment. This document is intended for researchers, scientists, and drug development

© 2026 BenchChem. All rights reserved.

professionals who require a detailed understanding of the spectroscopic characteristics of this compound.

Molecular Structure and Spectroscopic Correlation

The molecular structure of **2-Amino-N-methylnicotinamide** forms the basis for interpreting its spectroscopic data. The key structural features that influence its spectra are the substituted pyridine ring, the primary amino group ($-NH_2$), and the N-methylated amide side chain ($-C(=O)NHCH_3$).

Caption: Molecular structure of **2-Amino-N-methylnicotinamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-Amino-N-methylnicotinamide**, both ^1H and ^{13}C NMR provide critical information for structural confirmation. The following data is based on established chemical shift principles and data from analogous compounds.

^1H NMR Spectroscopy

The proton NMR spectrum of **2-Amino-N-methylnicotinamide** is expected to show distinct signals for the aromatic protons on the pyridine ring, the protons of the amino group, the amide proton, and the methyl protons.

Table 1: Predicted ^1H NMR Chemical Shifts for **2-Amino-N-methylnicotinamide** (in DMSO-d_6)

© 2026 BenchChem. All rights reserved.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H-6 (Pyridine)	~8.0	Doublet of doublets	1H	J = ~5, ~2
H-4 (Pyridine)	~7.5	Doublet of doublets	1H	J = ~8, ~2
H-5 (Pyridine)	~6.6	Doublet of doublets	1H	J = ~8, ~5
NH_2 (Amino)	~6.0	Broad singlet	2H	-
NH (Amide)	~8.4	Quartet	1H	J = ~5
CH_3 (Methyl)	~2.8	Doublet	3H	J = ~5

Causality behind Experimental Choices: The choice of an aprotic polar solvent like DMSO-d_6 is crucial for observing the exchangeable protons of the amino (-NH_2) and amide (-NH) groups as distinct signals. In protic solvents like D_2O, these protons would rapidly exchange with the solvent, leading to their disappearance from the spectrum.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The predicted chemical shifts are influenced by the electronegativity of neighboring atoms and the aromaticity of the pyridine ring.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **2-Amino-N-methylnicotinamide** (in DMSO-d_6)

© 2026 BenchChem. All rights reserved.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C=O (Amide)	~168
C-2 (Pyridine)	~160
C-6 (Pyridine)	~148
C-4 (Pyridine)	~138
C-3 (Pyridine)	~115
C-5 (Pyridine)	~108
CH_3 (Methyl)	~26

Expertise & Experience Insight: The chemical shift of C-2 is significantly downfield due to the strong deshielding effect of the adjacent electronegative nitrogen atom and the electron-donating amino group. Conversely, the C-5 position is expected to be the most upfield of the aromatic carbons due to the combined electron-donating effects of the amino group through resonance.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Amino-N-methylnicotinamide** in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- ^{1}H NMR Acquisition:
  - Acquire the spectrum at 25 °C.
  - Use a standard single-pulse experiment.
  - Set the spectral width to cover the range of 0-10 ppm.
  - Employ a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16-64 scans).

© 2026 BenchChem. All rights reserved.

- ^{13}C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence.
  - Set the spectral width to cover the range of 0-200 ppm.
  - A larger number of scans will be required due to the lower natural abundance of ^{13}C (typically 1024 or more scans).
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, and baseline correction. Chemical shifts should be referenced to the residual solvent peak of DMSO-d_6 (δ = 2.50 ppm for ^{1}H and δ = 39.52 ppm for ^{13}C).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. The IR spectrum of **2-Amino-N-methylnicotinamide** is expected to show characteristic absorption bands for the N-H, C=O, and C-N bonds.

Table 3: Key IR Absorption Bands for **2-Amino-N-methylnicotinamide**

© 2026 BenchChem. All rights reserved.

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
N-H stretch (primary amine)	3450-3300	Medium, two bands
N-H stretch (secondary amide)	3350-3250	Medium, one band
C-H stretch (aromatic)	3100-3000	Medium
C-H stretch (aliphatic)	3000-2850	Medium
C=O stretch (amide I band)	1680-1650	Strong
N-H bend (primary amine)	1640-1560	Medium
C=C and C=N stretch (aromatic ring)	1600-1450	Medium to strong
N-H bend (amide II band)	1550-1510	Medium
C-N stretch	1400-1200	Medium

Trustworthiness through Self-Validation: The presence of both N-H stretching bands for the primary amine and the secondary amide, in conjunction with the strong amide I (C=O) and amide II (N-H bend) bands, provides a highly reliable confirmation of the amide and amino functional groups.[1][2]

Experimental Protocol: IR Data Acquisition

- Sample Preparation:
  - Solid State (KBr pellet): Mix a small amount of the sample (1-2 mg) with approximately 100 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:

© 2026 BenchChem. All rights reserved.

- Record a background spectrum of the empty sample compartment (or the clean ATR crystal).
- Place the sample in the spectrometer and record the sample spectrum.
- The spectrum is typically recorded over the range of 4000-400 cm^{-1}.

- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to confirm its structure. The molecular weight of **2-Amino-N-methylnicotinamide** ($C_7H_9N_3O$) is 151.17 g/mol .

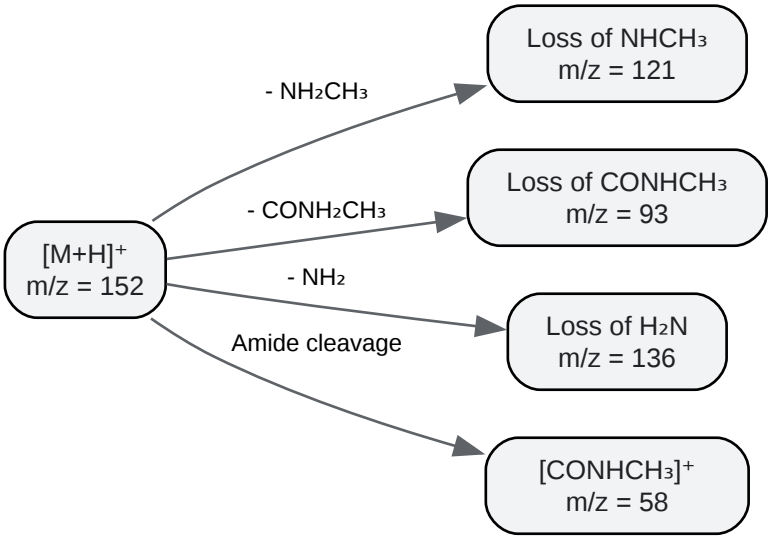
Expected Mass Spectrum:

- Molecular Ion (M^+): A prominent peak is expected at m/z = 151.
- Protonated Molecule ($[M+H]^+$): In soft ionization techniques like Electrospray Ionization (ESI), the base peak is likely to be the protonated molecule at m/z = 152.

Predicted Fragmentation Pattern:

The fragmentation of **2-Amino-N-methylnicotinamide** is expected to occur primarily at the amide bond and through fragmentation of the pyridine ring.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Predicted major fragmentation pathways for **2-Amino-N-methylnicotinamide**.

Experimental Protocol: Mass Spectrometry Data Acquisition

- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent, such as methanol or acetonitrile, to a concentration of approximately 1 µg/mL.
- Instrumentation: Utilize a mass spectrometer with an appropriate ionization source, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), coupled to a mass analyzer (e.g., quadrupole, time-of-flight).
- Data Acquisition:
  - Infuse the sample solution into the ion source at a constant flow rate.
  - Acquire the mass spectrum in positive ion mode over a mass range that includes the expected molecular weight (e.g., m/z 50-200).
  - For fragmentation analysis (MS/MS), select the precursor ion (m/z 152) and subject it to collision-induced dissociation (CID) to generate a product ion spectrum.

© 2026 BenchChem. All rights reserved.

- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion and characteristic fragment ions.

Conclusion

The spectroscopic data presented in this guide provide a detailed and self-consistent characterization of **2-Amino-N-methylnicotinamide**. The predicted NMR, IR, and MS data are based on established principles and data from closely related structures, offering a reliable framework for the identification and structural confirmation of this compound. The provided experimental protocols serve as a practical guide for researchers to obtain high-quality spectroscopic data. This comprehensive understanding of the spectroscopic properties of **2-Amino-N-methylnicotinamide** is essential for its further investigation and potential development as a therapeutic agent.

References

- UCL. Chemical Shifts. [Link]
- Specac Ltd. Interpreting Infrared Spectra. [Link]
- University of Northern Illinois. Typical IR Absorption Frequencies For Common Functional Groups. [Link]
- Mastering Organic Chemistry. Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. [Link]
- ResearchGate. Experimental [A], calculated [B] and [C] FT-IR spectra of nicotinamide. [Link]
- PubMed. Simultaneous determination of nicotinamide and N1-methylnicotinamide in human serum by LC-MS/MS to associate their serum concentrations with obesity. [Link]
- PubChem. N'-Methylnicotinamide. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. uanlch.vscht.cz [uanlch.vscht.cz]
- 2. Interpreting Infrared Spectra - Specac Ltd [specac.com]
- To cite this document: BenchChem. [Spectroscopic Data for 2-Amino-N-methylnicotinamide: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1288513/docs#spectroscopic-data-for-2-amino-n-methylnicotinamide-an-in-depth-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.